

# CAS number for 5-(3-Chloro-4-methylphenyl)-2-furaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(3-Chloro-4-methylphenyl)-2-furaldehyde

Cat. No.: B187645

[Get Quote](#)

## An In-depth Technical Guide to 5-(3-Chloro-4-methylphenyl)-2-furaldehyde

This technical guide provides a comprehensive overview of **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**, including its chemical identity, synthesis, and potential biological significance. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Properties

**5-(3-Chloro-4-methylphenyl)-2-furaldehyde** is an aromatic aldehyde derivative of furan. Its structure features a furan ring substituted with a formyl group and a chloro-methylphenyl group.

CAS Number: 57666-53-2<sup>[1]</sup><sup>[2]</sup>

While detailed, experimentally verified data for this specific compound is limited in publicly accessible literature, its properties can be inferred from closely related analogs. Below is a summary of key chemical identifiers.

Property	Value	Source
CAS Number	57666-53-2	Sigma-Aldrich[1]
Linear Formula	C12H9ClO2	Sigma-Aldrich[1]
Molecular Weight	220.65 g/mol	Calculated
Synonyms	5-(3-Chloro-4-methylphenyl)furan-2-carbaldehyde	IUPAC Nomenclature

## Synthesis and Experimental Protocols

The synthesis of 5-aryl-2-furaldehydes is typically achieved through palladium-catalyzed cross-coupling reactions. A common and effective method is the Suzuki coupling, which involves the reaction of an arylboronic acid with a halo-furan. For **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**, a plausible synthetic route involves the coupling of 5-bromo-2-furaldehyde with 3-chloro-4-methylphenylboronic acid.

### Proposed Synthetic Protocol: Suzuki Coupling

This protocol is a generalized procedure based on established methods for the synthesis of similar 5-aryl-2-furaldehydes.

Materials:

- 5-bromo-2-furaldehyde
- 3-chloro-4-methylphenylboronic acid
- Palladium(II) acetate (Pd(OAc)<sub>2</sub>)
- Triphenylphosphine (PPh<sub>3</sub>)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Toluene

- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- To a reaction flask, add 5-bromo-2-furaldehyde (1.0 eq), 3-chloro-4-methylphenylboronic acid (1.2 eq), potassium carbonate (2.0 eq), and a mixture of toluene, ethanol, and water (e.g., 4:1:1 ratio).
- De-gas the mixture by bubbling nitrogen or argon through it for 15-20 minutes.
- Add the palladium catalyst, such as a pre-mixed solution of palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq), to the reaction mixture.
- Heat the mixture to reflux (typically 80-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (usually within 4-12 hours), cool the mixture to room temperature.
- Add water and extract the product with ethyl acetate (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate gradient) to yield pure **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**.

## Potential Biological Significance and Applications

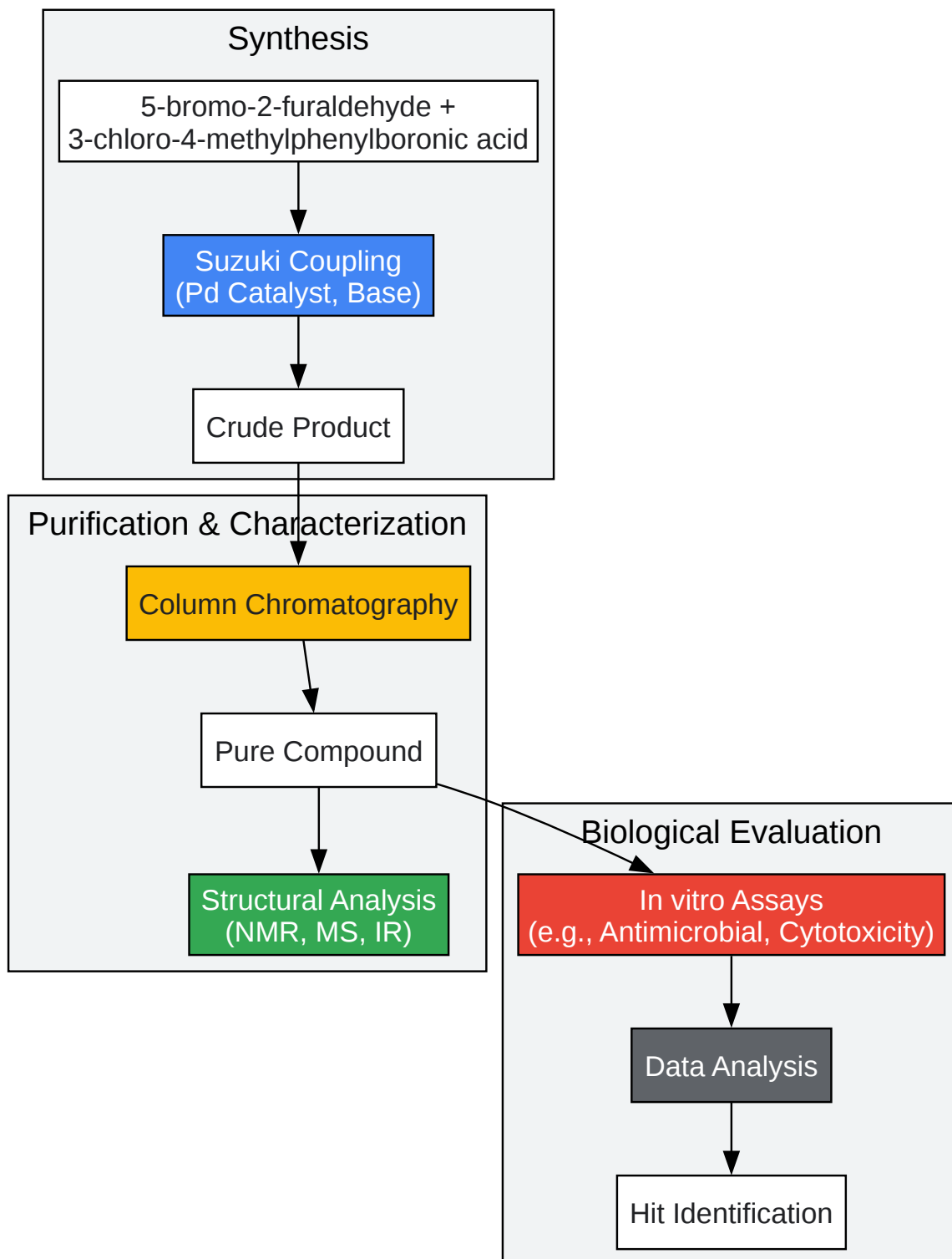
Aryl-substituted furaldehydes are precursors to a wide range of heterocyclic compounds and have been investigated for various pharmacological activities. While the specific biological activity of **5-(3-Chloro-4-methylphenyl)-2-furaldehyde** is not extensively documented, related structures have shown promise. For instance, Schiff bases derived from substituted furfuraldehydes have been evaluated for antimicrobial and anthelmintic activities[3]. The furan moiety is present in numerous natural and synthetic compounds with diverse pharmacological properties[4].

Given its structure, this compound could serve as a valuable intermediate in the synthesis of more complex molecules for drug discovery programs. The chloro and methyl substitutions on the phenyl ring can influence the compound's lipophilicity, electronic properties, and metabolic stability, making it an interesting scaffold for medicinal chemistry.

## Experimental and Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis, purification, and preliminary biological screening of **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**.

## Synthesis and Screening Workflow



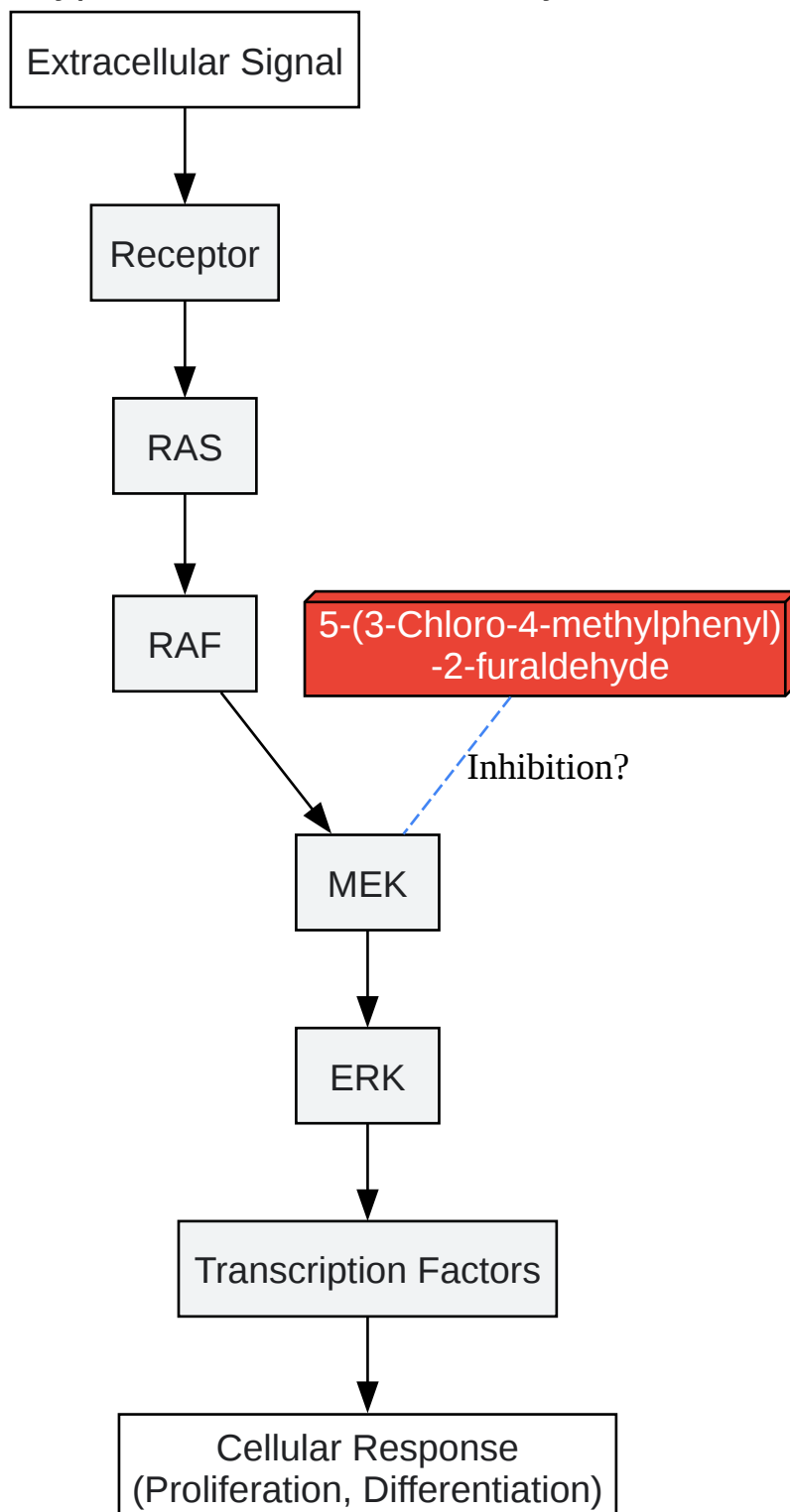
[Click to download full resolution via product page](#)

Caption: A general workflow for the synthesis and evaluation of the target compound.

## Hypothetical Signaling Pathway Involvement

There is no direct evidence linking **5-(3-Chloro-4-methylphenyl)-2-furaldehyde** to specific signaling pathways. However, many small molecule drugs exert their effects by modulating key cellular signaling cascades. For instance, some chlorinated aromatic compounds have been shown to interact with pathways like the Mitogen-Activated Protein Kinase (MAPK) signaling cascade, which is crucial for regulating cell growth and proliferation[5]. A hypothetical interaction is depicted below for illustrative purposes.

## Hypothetical MAPK Pathway Modulation

[Click to download full resolution via product page](#)

Caption: A hypothetical modulation of the MAPK signaling pathway by the compound.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-(3-CHLORO-4-METHYLPHENYL)-2-FURALDEHYDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 5-(3-CHLORO-4-METHYLPHENYL)-2-FURALDEHYDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. derpharmachemica.com [derpharmachemica.com]
- 4. researchgate.net [researchgate.net]
- 5. Final Progress Reports: Michigan State University: Molecular Signals of Epigenetic Toxicity of Superfund Chemicals [tools.niehs.nih.gov]
- To cite this document: BenchChem. [CAS number for 5-(3-Chloro-4-methylphenyl)-2-furaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b187645#cas-number-for-5-3-chloro-4-methylphenyl-2-furaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)